

4-Chlorobiphenyl CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobiphenyl

Cat. No.: B017849

[Get Quote](#)

An In-depth Technical Guide to **4-Chlorobiphenyl**

Introduction

4-Chlorobiphenyl is a synthetic organic compound belonging to the group of polychlorinated biphenyls (PCBs).[1] It is a monochlorinated biphenyl, meaning it has one chlorine atom attached to the biphenyl structure, specifically at the 4-position.[1] PCBs were commercially manufactured for their chemical stability and insulating properties but were banned in the 1970s due to their bioaccumulation and adverse health effects.[1] Despite the ban, these compounds persist in the environment.[1] This guide provides a comprehensive overview of the chemical and physical properties, toxicological information, and relevant experimental protocols for **4-Chlorobiphenyl**, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The properties of **4-Chlorobiphenyl** are summarized in the tables below. Data has been aggregated from various chemical databases and literature sources.

Identifiers and Descriptors

Identifier/Descriptor	Value
CAS Number	2051-62-9[1][2][3][4]
Molecular Formula	C12H9Cl[1][2][3]
IUPAC Name	1-chloro-4-phenylbenzene[1]
Synonyms	p-Chlorobiphenyl, 4-Chloro-1,1'-biphenyl, PCB 3[1][5]
EC Number	218-127-7[1][3]
UN Number	3432[1][3]

Physicochemical Properties

Property	Value
Molecular Weight	188.65 g/mol [1][2][6]
Appearance	Colorless crystals or shiny off-white flakes[1][2]
Melting Point	75-77 °C[4], 78.8 °C[7], 77 °C[8]
Boiling Point	291 °C at 760 mmHg[7][8], 293 °C[4]
Flash Point	127 °C[3]
Water Solubility	<0.1 g/100 mL at 22 °C[3][9]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol[3][10]
Density	1.131 g/cm ³ (estimate)[3]
LogP	4.6[1][3]
Vapor Pressure	1 mmHg at 96.4 °C; 10 mmHg at 146 °C[1]

Toxicology and Safety

4-Chlorobiphenyl is classified as a hazardous substance. It may cause damage to organs, particularly the liver, through prolonged or repeated exposure.[4][11] It is also very toxic to

aquatic life with long-lasting effects.[4][11]

Hazard Information

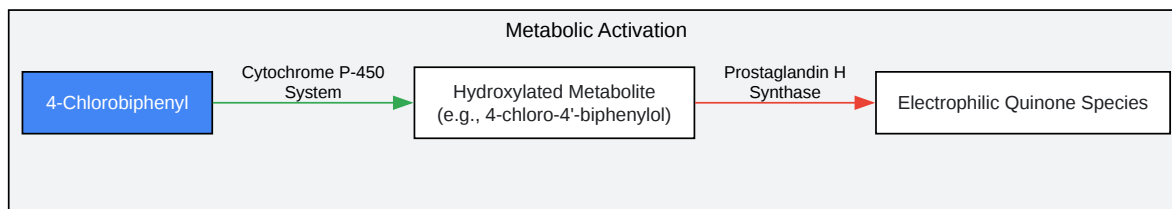
Hazard Type	Description
Acute Toxicity	Harmful if swallowed or inhaled.[4] Symptoms of exposure include irritation to the skin, eyes, mucous membranes, and upper respiratory tract.[1][11]
Chronic Toxicity	May cause liver damage.[4] Animal studies with PCBs have shown liver injury and potential carcinogenicity with prolonged exposure.[4]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.[4][11]
LDLo (oral, mammal)	3500 mg/kg[12]

Safety and Handling

Proper personal protective equipment (PPE), including gloves, safety glasses, and a NIOSH-approved respirator, should be used when handling **4-Chlorobiphenyl**. [1] It should be handled in a well-ventilated area.[11] In case of a spill, the area should be dampened with 60-70% ethanol and the material transferred to a suitable container.[1]

Metabolism

4-Chlorobiphenyl is metabolized in the body by the microsomal cytochrome P-450 system into hydroxylated metabolites, such as 4-chloro-4'-biphenylol.[13] These phenolic metabolites can then be further oxidized by enzymes like prostaglandin H synthase to form reactive quinone species.[14] Studies have shown that the hydroxylated metabolite is more effective at impairing mitochondrial functions than the parent compound, suggesting that the metabolism of **4-Chlorobiphenyl** leads to a more biologically active and toxic substance.[13]



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **4-Chlorobiphenyl**.

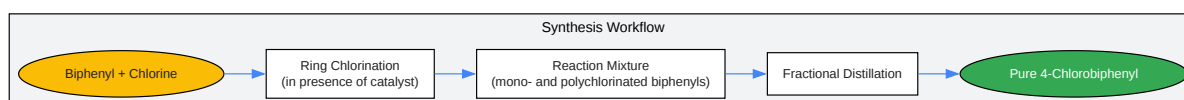
Experimental Protocols

Synthesis of 4-Chlorobiphenyl (General Method)

A common method for the preparation of **4-Chlorobiphenyl** involves the direct chlorination of biphenyl.[15]

Protocol:

- **Reaction Setup:** Biphenyl is reacted with chlorine in the presence of a ring-chlorination catalyst.[15]
- **Reaction Conditions:** The specific conditions, such as temperature and reaction time, are optimized to favor the formation of the desired monochlorinated product.
- **Purification:** The resulting reaction mixture, which contains a mixture of chlorinated biphenyls, is then subjected to fractional distillation to isolate and purify the **4-Chlorobiphenyl**. [15]



[Click to download full resolution via product page](#)

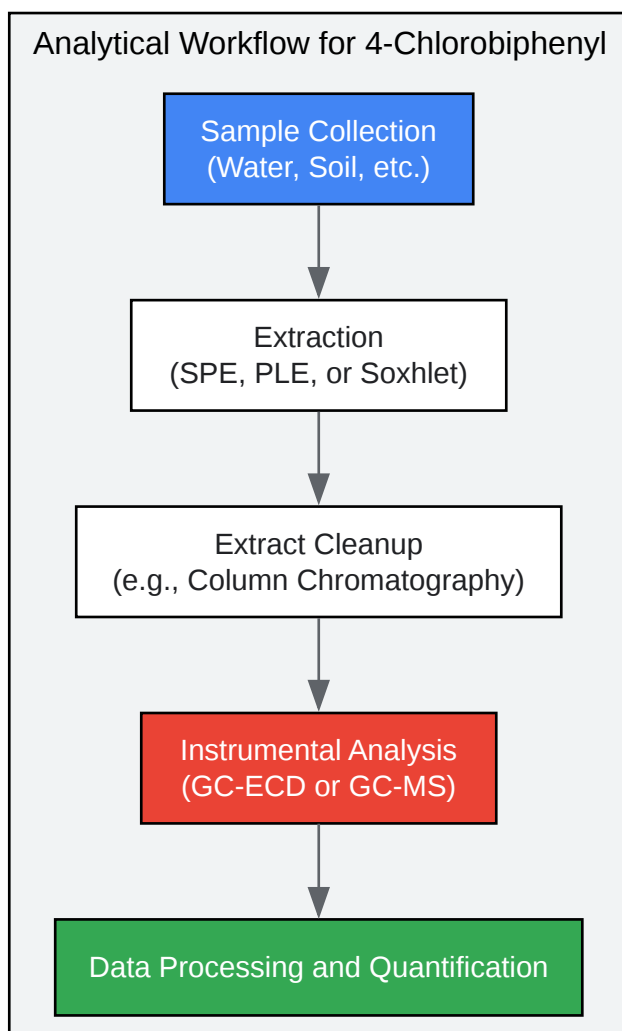
Caption: General synthesis workflow for **4-Chlorobiphenyl**.

Analytical Method for 4-Chlorobiphenyl in Environmental Samples

The analysis of PCBs, including **4-Chlorobiphenyl**, in environmental samples typically involves extraction, cleanup, and instrumental analysis, often using gas chromatography.[16][17]

Protocol Outline:

- Sample Collection: Water samples are collected in amber glass bottles and stored at 4°C. Soil or sediment samples are dried, ground, and sieved.[16]
- Extraction:
 - Water: Solid-Phase Extraction (SPE) is a common method for extracting **4-Chlorobiphenyl** from water samples.[16]
 - Soil/Sediment: Pressurized Liquid Extraction (PLE) or Soxhlet extraction with a suitable solvent like hexane is used.[16]
- Extract Cleanup: The crude extract is concentrated and cleaned up, often using column chromatography (e.g., with silica gel or Florisil) to remove interfering substances.[16][17]
- Instrumental Analysis: The cleaned extract is analyzed by Gas Chromatography (GC) coupled with an Electron Capture Detector (ECD) or Mass Spectrometry (MS) for identification and quantification.[16][18]
- Quantification: The concentration of **4-Chlorobiphenyl** is determined by comparing its peak area to that of a known standard.[16]



[Click to download full resolution via product page](#)

Caption: General analytical workflow for **4-Chlorobiphenyl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chlorobiphenyl | C₁₂H₉Cl | CID 16323 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 4-Chlorobiphenyl | 2051-62-9 [chemicalbook.com]
- 3. 4-Chlorobiphenyl | lookchem [lookchem.com]
- 4. accustandard.com [accustandard.com]
- 5. 1,1'-Biphenyl, 4-chloro- [webbook.nist.gov]
- 6. 4-Chlorobiphenyl | CAS 2051-62-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. 4-chlorobiphenyl [stenutz.eu]
- 9. 2051-62-9 CAS MSDS (4-Chlorobiphenyl) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. 4-Chlorobiphenyl CAS#: 2051-62-9 [m.chemicalbook.com]
- 11. echemi.com [echemi.com]
- 12. CAS.2051-62-9 4-Chlorobiphenyl - Violet Trade [violet-oled.com]
- 13. Comparative toxicity of 4-chlorobiphenyl and its metabolite 4-chloro-4'-biphenylol in isolated rat liver mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. pubs.acs.org [pubs.acs.org]
- 15. DE50011992D1 - PROCESS FOR THE PREPARATION OF 4-CHLOROBIPHENYL - Google Patents [patents.google.com]
- 16. benchchem.com [benchchem.com]
- 17. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 18. cdc.gov [cdc.gov]
- To cite this document: BenchChem. [4-Chlorobiphenyl CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017849#4-chlorobiphenyl-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com